

Essential Safety and Handling of Scrambled Ovalbumin (OVA) (257-264)

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Compound of Interest

Compound Name: OVA (257-264), scrambled

Cat. No.: B12379925

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This document provides immediate safety, operational, and disposal guidance for handling the scrambled ovalbumin (OVA) (257-264) peptide, commonly used as a negative control in immunological research. The scrambled peptide, with the typical sequence FILKSINE, is a crucial reagent for validating the sequence-specific effects of the immunodominant OVA (257-264) epitope, SIINFEKL.

Personal Protective Equipment (PPE) and Safety Precautions

When handling the lyophilized powder or reconstituted solutions of scrambled OVA (257-264), adherence to standard laboratory safety protocols is essential to minimize exposure and ensure a safe working environment.

Recommended Personal Protective Equipment:

PPE Category	Item	Specification	Rationale
Hand Protection	Nitrile gloves	Standard laboratory grade	Prevents skin contact with the peptide.
Eye Protection	Safety glasses with side shields or goggles	ANSI Z87.1 certified	Protects eyes from splashes of peptide solutions.
Respiratory Protection	Dust mask or respirator	N95 or equivalent	Recommended when handling the lyophilized powder to avoid inhalation. [1]
Body Protection	Laboratory coat	Standard length	Protects skin and clothing from contamination.

General Handling Precautions:

- Handle peptides in a clean and well-ventilated area.
- Lyophilized peptides can be volatile and hygroscopic; handle them with care and weigh them out quickly.
- Avoid direct contact with skin, eyes, and clothing.[\[1\]](#)
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling.

Quantitative Data Summary

The following table summarizes the key quantitative information for the scrambled OVA (257-264) peptide with the sequence FILKSINE.

Property	Value	Reference
Amino Acid Sequence	FILKSINE	[2][3]
Molecular Formula	C45H74N10O13	[2][3]
Molecular Weight	963.2 g/mol	[2][3]
Purity	≥95% (as determined by HPLC)	[2][3]
Form	Lyophilized powder	[2]
Storage Temperature	-20°C	[2]

Experimental Protocol: Use as a Negative Control in T-Cell Stimulation Assay

This protocol outlines the use of scrambled OVA (257-264) as a negative control in an ELISpot assay to measure IFN-γ release from splenocytes, a common application for this peptide.[3][4]

1. Reconstitution of Lyophilized Peptide: a. Briefly centrifuge the vial to ensure the lyophilized powder is at the bottom. b. Reconstitute the peptide in sterile, endotoxin-free DMSO to create a stock solution (e.g., 10 mg/mL). c. Further dilute the stock solution in sterile phosphate-buffered saline (PBS) or cell culture medium to the desired working concentration.
2. Cell Preparation: a. Isolate splenocytes from immunized mice. b. Wash the cells with appropriate cell culture medium. c. Resuspend the cells to a final concentration of 1×10^6 cells/mL in complete RPMI medium.
3. T-Cell Stimulation Assay (ELISpot): a. Add 100 μL of the cell suspension (100,000 cells) to each well of a pre-coated IFN-γ ELISpot plate. b. Prepare working solutions of the active OVA (257-264) peptide (SIINFEKL) and the scrambled OVA (257-264) peptide (FILKSINE) in complete RPMI medium. c. Add 100 μL of the peptide solutions to the appropriate wells to achieve the final desired concentration (e.g., 10 μg/mL). Include a vehicle-only control (medium). d. Incubate the plate for 18-24 hours at 37°C in a 5% CO₂ incubator.

4. Data Analysis: a. Develop the ELISpot plate according to the manufacturer's instructions. b. Count the number of IFN- γ spots in each well. c. Compare the number of spots in the wells treated with the scrambled peptide to the vehicle control and the active peptide. A specific response to the active peptide should show a significantly higher number of spots compared to both the scrambled peptide and the vehicle control.

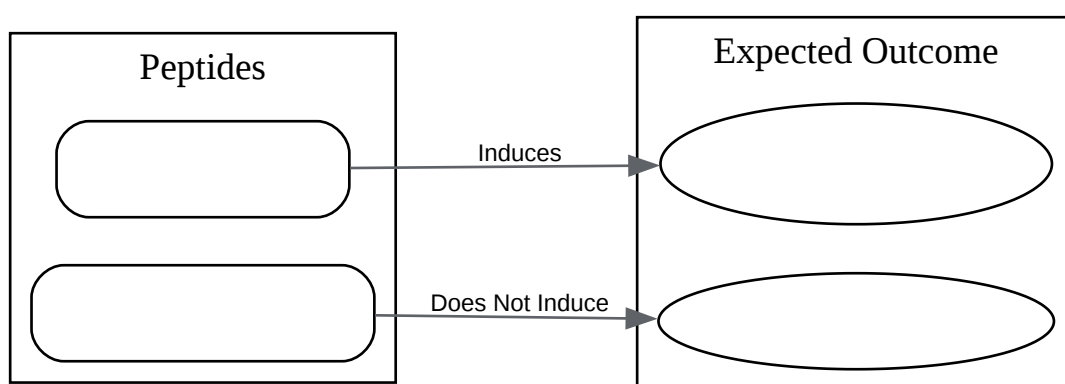
Disposal Plan

Dispose of unused scrambled OVA (257-264) peptide and contaminated materials in accordance with institutional and local regulations for non-hazardous chemical waste.

- **Unused Peptide:** For small quantities, dissolve in a large volume of water and flush down the drain, if permitted by local regulations. For larger quantities, treat as chemical waste.
- **Contaminated Materials:** Pipette tips, vials, and other disposable materials that have come into contact with the peptide should be placed in a designated chemical waste container.
- **Contaminated Clothing:** If clothing becomes contaminated, remove it immediately and wash it before reuse.^[1]

Visualizations

Caption: Experimental workflow for using scrambled OVA peptide as a negative control.



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References

- 1. carlroth.com [carlroth.com]
- 2. AS-64413 | OVA (257-264), scrambled Clinisciences [clinisciences.com]
- 3. OVA 257-264 scrambled (FILKSINE) - SB PEPTIDE [sb-peptide.com]
- 4. jpt.com [jpt.com]
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